

Application Notes: One-Pot Synthesis of Functionalized 1,2-Benzisoxazoles

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Compound of Interest

Compound Name: 5-Bromo-1,2-benzisoxazole

CAS No.: 837392-65-1

Cat. No.: B1280711

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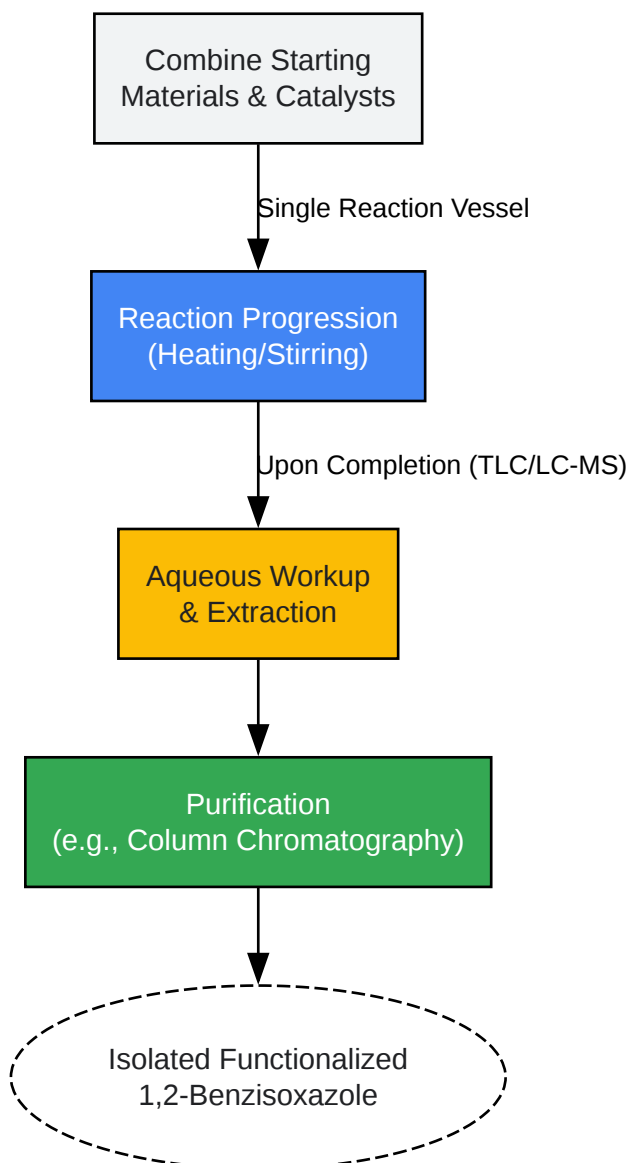
Introduction

The 1,2-benzisoxazole scaffold is a privileged heterocyclic motif present in numerous natural products and pharmacologically active compounds.^[1] Its derivatives are integral to the development of drugs with a wide range of therapeutic applications, including anticonvulsant (e.g., zonisamide) and antipsychotic (e.g., risperidone) medications.^[1] Traditional multi-step syntheses of these compounds often involve tedious purification of intermediates, leading to lower overall yields and increased waste. One-pot syntheses have emerged as a powerful and efficient alternative, offering improved atom economy, reduced reaction times, and simplified operational procedures.

These notes describe several modern, one-pot methodologies for the synthesis of functionalized 1,2-benzisoxazoles, tailored for researchers in synthetic organic chemistry and drug discovery. The protocols detailed below provide robust and versatile routes to various 3-substituted 1,2-benzisoxazoles from readily available starting materials.

General Workflow for One-Pot Synthesis

The following diagram illustrates the streamlined nature of a typical one-pot synthesis, which combines multiple reaction steps into a single, uninterrupted sequence.



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Caption: General experimental workflow for a one-pot reaction.

Method 1: Triphenylphosphine (PPh₃)-Mediated Synthesis from 2-Hydroxybenzonitriles

This protocol outlines an efficient and metal-catalyst-free, one-pot synthesis of 3-aryl or 3-alkyl substituted 1,2-benzisoxazoles.[2][3] The reaction proceeds via a Barbier-Grignard-type mechanism where a Grignard reagent is generated in situ and reacts with a 2-hydroxybenzonitrile in the presence of triphenylphosphine.[3]

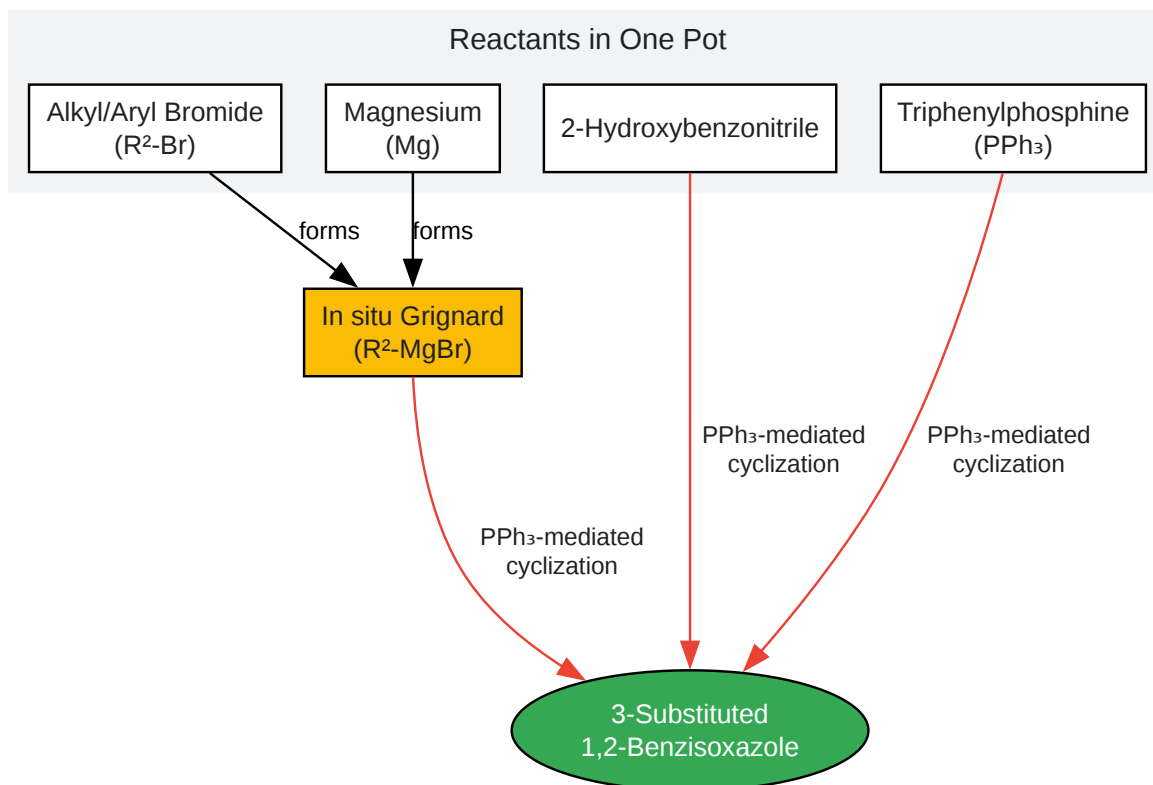
Experimental Protocol

- To a dry reaction flask containing magnesium turnings (3.0 eq.), add a solution of the appropriate aryl or alkyl bromide (3.0 eq.) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
- Stir the mixture at room temperature until the magnesium is consumed, indicating the formation of the Grignard reagent.
- In a separate flask, dissolve the 2-hydroxybenzonitrile (1.0 eq.) and triphenylphosphine (PPh_3) (1.5 eq.) in anhydrous THF.
- Slowly add the solution from step 3 to the freshly prepared Grignard reagent at 0 °C.
- Allow the reaction mixture to warm to room temperature and then heat to reflux for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to 0 °C and quench by the slow addition of saturated aqueous ammonium chloride (NH_4Cl) solution.
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel to afford the desired 3-substituted 1,2-benzisoxazole.

Representative Data

Entry	R ¹ (in 2-Hydroxybenzo nitrile)	R ² (in R ² -Br)	Product	Yield (%)
1	H	Phenyl	3-Phenyl-1,2-benzisoxazole	~85%
2	H	4-Chlorophenyl	3-(4-Chlorophenyl)-1,2-benzisoxazole	~82%
3	5-Chloro	Phenyl	5-Chloro-3-phenyl-1,2-benzisoxazole	~88%
4	H	n-Butyl	3-(n-Butyl)-1,2-benzisoxazole	~75%
5	H	Cyclohexyl	3-Cyclohexyl-1,2-benzisoxazole	~70%

Yields are representative and based on literature reports for similar reactions.[\[2\]](#)[\[3\]](#)



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Caption: PPh_3 -mediated one-pot synthesis of 1,2-benzisoxazoles.

Method 2: Palladium-Catalyzed C-H Activation/[4+1] Annulation

This modern synthetic strategy provides a direct route to 3-substituted 1,2-benzisoxazoles through an intermolecular [4+1] annulation of N-phenoxyacetamides with various aldehydes.^[2] This method leverages palladium catalysis for efficient C-H activation and cyclization.

Experimental Protocol

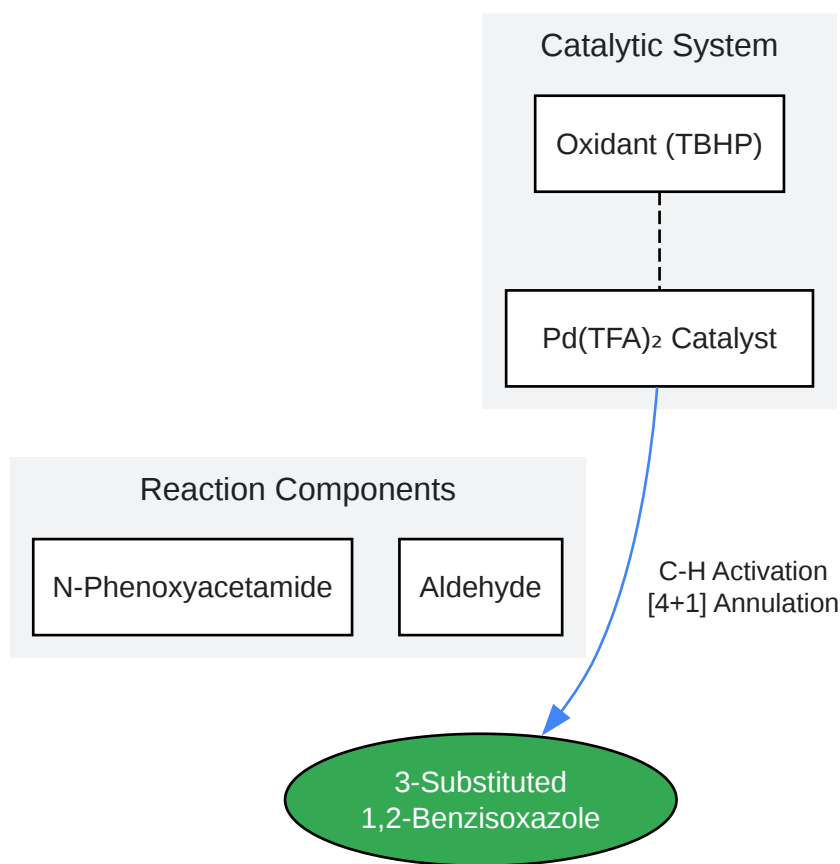
- To an oven-dried Schlenk tube, add N-phenoxyacetamide (1.0 eq.), the desired aldehyde (1.5 eq.), palladium(II) trifluoroacetate ($Pd(TFA)_2$) (10 mol%), and an oxidant such as tert-butyl hydroperoxide (TBHP) (2.5 eq.).^[2]

- Evacuate the tube and backfill with an inert atmosphere (e.g., nitrogen or argon).
- Add anhydrous tert-amyl alcohol (t-AmOH) as the solvent via syringe.
- Stir the reaction mixture at a temperature ranging from 80 to 120 °C for 12 to 24 hours.^[2]
Monitor the reaction's progress by TLC or LC-MS.
- Upon completion, cool the mixture to room temperature and filter it through a pad of Celite, washing with ethyl acetate.
- Concentrate the filtrate under reduced pressure.
- Purify the resulting crude residue by flash column chromatography on silica gel to yield the desired 3-substituted 1,2-benzisoxazole.

Representative Data

Entry	R ¹ (in N-phenoxyacetamide)	R ² (in Aldehyde)	Product	Temp (°C)	Time (h)	Yield (%)
1	H	Phenyl	3-Phenyl-1,2-benzisoxazole	100	12	~78%
2	4-Methyl	Phenyl	6-Methyl-3-phenyl-1,2-benzisoxazole	100	12	~85%
3	H	4-Methoxyphenyl	3-(4-Methoxyphenyl)-1,2-benzisoxazole	120	24	~72%
4	H	Heptanal	3-Hexyl-1,2-benzisoxazole	80	24	~65%

Yields and conditions are representative for the described reaction.[2]



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Caption: Pd-catalyzed [4+1] annulation for 1,2-benzisoxazole synthesis.

Method 3: [3+2] Cycloaddition of In Situ Generated Nitrile Oxides and Arynes

This approach provides a novel and direct route to functionalized 1,2-benzisoxazoles under mild conditions.[3] It involves the [3+2] cycloaddition of two highly reactive intermediates, nitrile oxides and arynes, which are both generated in situ from stable precursors.[3]

Experimental Protocol

- In a reaction vial, combine the aryne precursor (e.g., 2-(trimethylsilyl)phenyl trifluoromethanesulfonate) (1.2 eq.), the chlorooxime (nitrile oxide precursor) (1.0 eq.), and a fluoride source (e.g., cesium fluoride, CsF) (2.0 eq.).
- Add anhydrous acetonitrile (MeCN) as the solvent under an inert atmosphere.

- Stir the reaction mixture vigorously at room temperature for 12-24 hours.
- Monitor the reaction by TLC. Once the starting material is consumed, dilute the mixture with water and extract with diethyl ether or ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate (MgSO_4), and concentrate in vacuo.
- Purify the crude product via flash column chromatography to obtain the pure functionalized 1,2-benzisoxazole.

Representative Data

Entry	Aryne Precursor Substituent	Nitrile Oxide Precursor (from R- $\text{CHC}(\text{Cl})=\text{NOH}$)	Product	Yield (%)
1	H	Phenyl	3-Phenyl-1,2-benzisoxazole	~85%
2	4-Methyl	Phenyl	6-Methyl-3-phenyl-1,2-benzisoxazole	~80%
3	H	4-Nitrophenyl	3-(4-Nitrophenyl)-1,2-benzisoxazole	~90%
4	H	Ethyl	3-Ethyl-1,2-benzisoxazole	~75%

Yields are representative and based on literature reports for similar reactions.^[3]

Conclusion

The one-pot synthetic methods detailed in these application notes offer significant advantages over classical multi-step procedures for the preparation of functionalized 1,2-benzisoxazoles. They provide efficient, rapid, and versatile access to a wide array of derivatives, facilitating the

exploration of this important chemical space for applications in medicinal chemistry and materials science. Researchers are encouraged to adapt and optimize these protocols to suit their specific synthetic targets.

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